

Application Notes and Protocols for CK-548 in Neuronal Growth Cone Research

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Compound of Interest

Compound Name: CK-548

Cat. No.: B1669129

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Introduction

CK-548 is a cell-permeable small molecule inhibitor of the Actin-related protein 2/3 (Arp2/3) complex. The Arp2/3 complex is a crucial component of the cellular machinery responsible for the nucleation of actin filaments, playing a pivotal role in the formation of branched actin networks that drive cell motility and morphological changes. In neuronal growth cones, the dynamic regulation of the actin cytoskeleton is essential for axon guidance, pathfinding, and synapse formation. This document provides detailed application notes and protocols for the use of **CK-548** in studying the role of the Arp2/3 complex in neuronal growth cone dynamics.

Mechanism of Action: **CK-548** inhibits the Arp2/3 complex by inserting into a hydrophobic core of the Arp3 subunit, which leads to a conformational change that prevents the nucleation of new actin filaments.^{[1][2]} This is distinct from the mechanism of other Arp2/3 inhibitors like CK-666, which binds at the interface of Arp2 and Arp3.^{[1][2][3]}

Important Consideration: Recent studies have revealed that **CK-548** and its more potent analog, CK-869, can directly suppress microtubule assembly in vitro and in vivo, independent of their effects on the actin cytoskeleton.^[4] This off-target effect is a critical consideration when interpreting experimental results, as microtubules are also essential for growth cone structure and function. The related compound, CK-666, has been more widely used in recent neuronal growth cone research due to its higher specificity for the Arp2/3 complex. The data for CK-666

is therefore included in this document to provide a more complete picture of the effects of Arp2/3 inhibition in neurons.

Data Presentation

Table 1: In Vitro and In-Cell Efficacy of CK-548 and Related Compounds

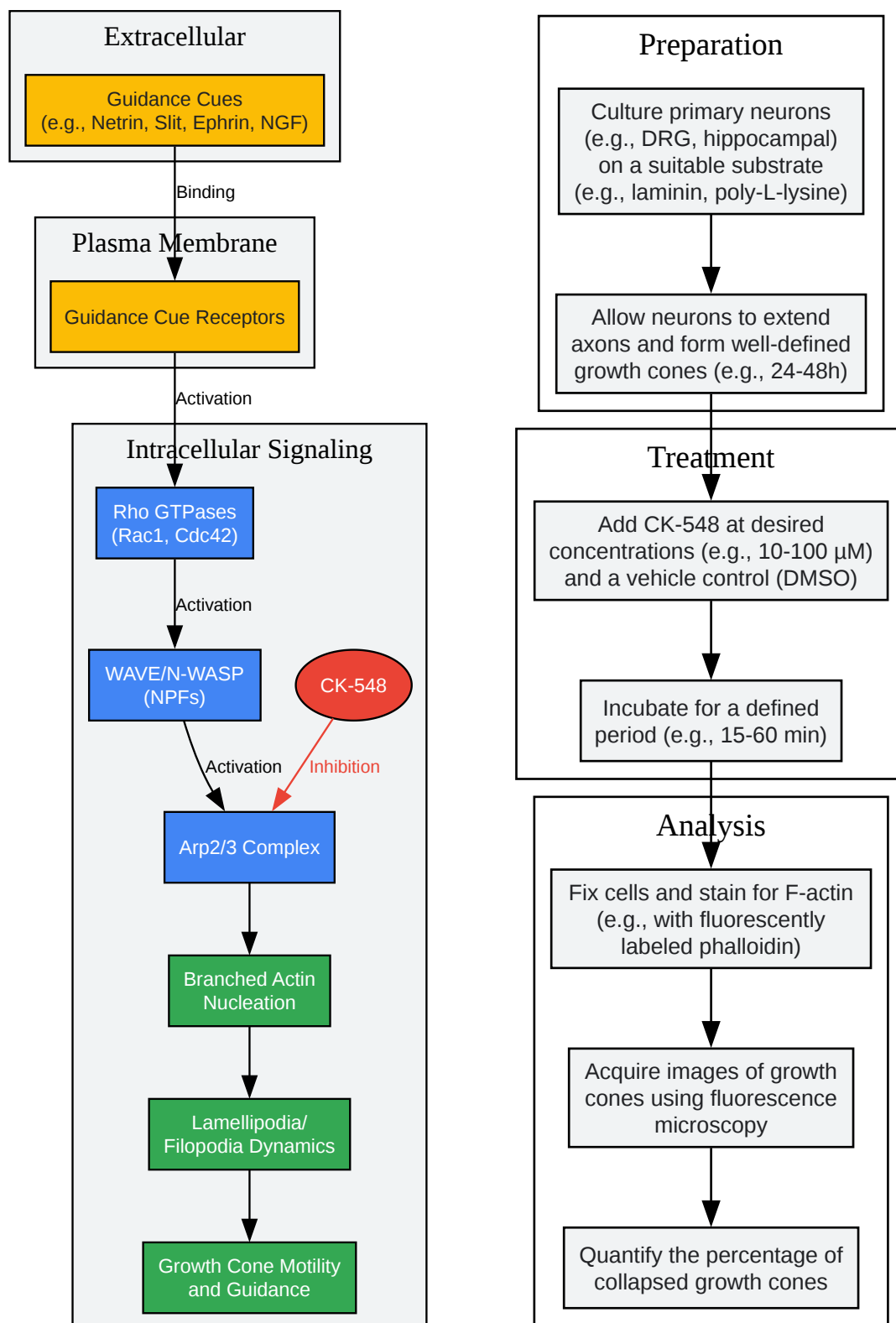
Compound	Target	Assay	IC50 Value	Cell Type	Reference
CK-548	Bovine Arp2/3 complex	Actin Polymerization Assay	11 μ M	N/A	[2]
CK-548	Human Arp2/3 complex	Actin Polymerization Assay	~10-20 μ M	N/A	[2]
CK-548	Listeria monocytogenes	Comet Tail Formation	31 μ M	SKOV3 cells	[2]
CK-548	THP-1 monocytes	Podosome Formation	~50-100 μ M	THP-1 cells	[2]
CK-636	Bovine Arp2/3 complex	Actin Polymerization Assay	32 μ M	N/A	[2]
CK-636	Listeria monocytogenes	Comet Tail Formation	22 μ M	SKOV3 cells	[2]
CK-666	Bovine Arp2/3 complex	Actin Polymerization Assay	~4 μ M	N/A	[3]
CK-666	Human Arp2/3 complex	Actin Polymerization Assay	~10 μ M	N/A	[3]

Table 2: Effects of Arp2/3 Inhibition on Neuronal Growth Cone Parameters (using CK-666)

Parameter	Neuronal Type	Substrate	CK-666 Concentration	Observed Effect	Reference
Filopodia Number	Dorsal Root Ganglion (DRG)	L1	50 μ M	Reduced number of NGF-induced filopodia	[5]
Filopodia Number	Dorsal Root Ganglion (DRG)	Laminin	50 μ M	Reduced number of NGF-induced filopodia	[5]
Actin Retrograde Flow (Lamellipodia /Veils)	Dorsal Root Ganglion (DRG)	L1	50 μ M	15-30% reduction in flow rate	[1]
Actin Retrograde Flow (Lamellipodia /Veils)	Retinal Ganglion Cell (RGC)	L1	50 μ M	15-30% reduction in flow rate	[1]
Actin Retrograde Flow (Filopodia)	Dorsal Root Ganglion (DRG)	L1	50 μ M	No significant change	[1]
Actin Retrograde Flow (Lamellipodia /Veils)	Dorsal Root Ganglion (DRG)	Laminin	50 μ M	Increased flow rate	[5]
Growth Cone Area	Dorsal Root Ganglion (DRG)	Laminin	50 μ M	Reduced NGF-induced expansion	[5]

Signaling Pathways and Experimental Workflows

Signaling Pathway of Arp2/3 Complex in Growth Cone Dynamics



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